

# Proper Disposal Procedures for Hexavalent Chromium (E 696)

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## Compound of Interest

Compound Name: E 696

Cat. No.: B1204868

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## Essential Safety and Logistical Information for Laboratory Professionals

Hexavalent chromium, a classification of chromium compounds in the +6 oxidation state, is a significant concern in research and industrial settings due to its carcinogenic properties and environmental toxicity. The term "**E 696**" has become colloquially associated with hexavalent chromium following a notable environmental incident involving a leak onto Interstate **696**. This document provides essential, step-by-step guidance for the proper handling and disposal of hexavalent chromium waste in a laboratory environment, ensuring the safety of personnel and compliance with regulatory standards.

## Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is imperative to adhere to strict safety protocols to minimize exposure risks. Hexavalent chromium is a known human carcinogen and can cause severe respiratory, skin, and eye irritation.

Personal Protective Equipment (PPE):

PPE Item	Specification
Gloves	Nitrile or other chemically resistant gloves
Eye Protection	Safety glasses with side shields or chemical splash goggles
Lab Coat	Standard laboratory coat, to be removed before leaving the work area
Respiratory Protection	A NIOSH-approved respirator may be necessary for operations that could generate dusts or aerosols. Consult your institution's environmental health and safety (EHS) office.

#### Handling Precautions:

- All work with hexavalent chromium compounds should be conducted within a certified chemical fume hood to prevent inhalation exposure.
- Avoid activities that can generate dust or aerosols.
- In case of skin contact, immediately wash the affected area with soap and water.
- For eye contact, flush with copious amounts of water for at least 15 minutes and seek immediate medical attention.

## Step-by-Step Disposal Procedure: Reduction of Hexavalent Chromium

The primary method for treating hexavalent chromium waste in a laboratory setting is through chemical reduction to the less toxic trivalent chromium (Cr(III)) form, followed by precipitation.

### Experimental Protocol:

**Objective:** To convert hazardous aqueous hexavalent chromium waste into a more stable and less toxic trivalent chromium precipitate for disposal.

**Materials:**

- Aqueous hexavalent chromium waste
- Sodium bisulfite ( $\text{NaHSO}_3$ ) or sodium metabisulfite ( $\text{Na}_2\text{S}_2\text{O}_5$ )
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ ), concentrated
- Sodium hydroxide ( $\text{NaOH}$ ), 10 M solution
- pH meter or pH indicator strips
- Stir plate and stir bar
- Appropriate beakers and graduated cylinders
- Filter paper and funnel

Procedure:

- Preparation: In a designated and properly labeled waste container within a chemical fume hood, place the aqueous hexavalent chromium waste.
- Acidification: Slowly add concentrated sulfuric acid to the waste solution while stirring until the pH is between 2 and 3. This acidic environment is crucial for the reduction reaction to proceed efficiently.
- Reduction: While continuously stirring, slowly add a 10% excess of a reducing agent such as sodium bisulfite or sodium metabisulfite. The reaction is typically rapid, and a color change from yellow/orange to green is indicative of the conversion of Cr(VI) to Cr(III).
- Neutralization and Precipitation: After the reduction is complete (approximately 15-30 minutes), slowly add 10 M sodium hydroxide solution while stirring to raise the pH to between 8.0 and 8.5. This will cause the trivalent chromium to precipitate out of the solution as chromium hydroxide ( $\text{Cr}(\text{OH})_3$ ), a greenish solid.
- Separation: Allow the precipitate to settle. Separate the solid chromium hydroxide from the liquid by filtration.
- Waste Management:

- Solid Waste: The filtered chromium hydroxide precipitate should be collected in a sealed, impermeable container. This container must be clearly labeled as "Hazardous Waste: Chromium Hydroxide" and include the date of generation.
- Liquid Waste (Effluent): The remaining liquid should be tested to ensure that the chromium concentration is below the sewerable limit as determined by your local regulations. If compliant, it can be neutralized to a pH between 6 and 8 and disposed of down the drain with copious amounts of water. If not compliant, it must be collected as hazardous waste.
- Final Disposal: All solid hazardous waste must be disposed of through your institution's EHS office or a licensed hazardous waste disposal company.

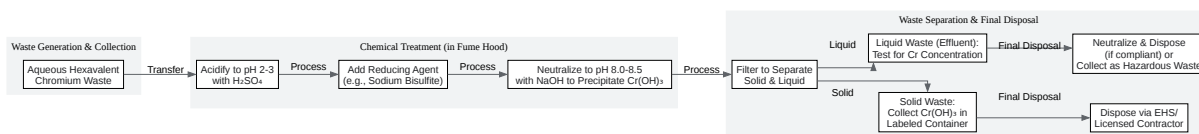
## Quantitative Data on Treatment Efficiency

The chemical reduction method is highly effective in removing hexavalent chromium from aqueous solutions.

Parameter	Typical Value
Initial Hexavalent Chromium Concentration	Variable (dependent on waste stream)
pH for Reduction	2.0 - 3.0
pH for Precipitation	8.0 - 8.5
Reduction Efficiency	>99%
Final Chromium Concentration in Effluent	Typically < 5 mg/L (subject to local regulations)

## Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of hexavalent chromium waste.



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Caption: Workflow for the safe disposal of hexavalent chromium waste.

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